

# 3-(Boc-amino)propyl bromide safety data sheet (SDS) information

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## Compound of Interest

Compound Name: 3-(Boc-amino)propyl bromide

Cat. No.: B042484

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## Technical Safety Guide: 3-(Boc-amino)propyl Bromide

CAS Number: 83948-53-2 Synonyms: tert-Butyl N-(3-bromopropyl)carbamate, N-Boc-3-bromopropylamine

This document provides a comprehensive overview of the safety data, handling procedures, and emergency protocols for **3-(Boc-amino)propyl bromide**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various Safety Data Sheets (SDS) and chemical supplier information.


## Hazard Identification and Classification

**3-(Boc-amino)propyl bromide** is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. Based on the Globally Harmonized System (GHS), this compound presents the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Skin Irritation (Category 2): Causes skin irritation.
- Serious Eye Irritation (Category 2): Causes serious eye irritation.

- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.

GHS Pictogram:

 alt text

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Physical and Chemical Properties

The physical and chemical properties of **3-(Boc-amino)propyl bromide** are summarized in the table below. Note that some values are predicted and should be treated as estimates.

Property	Value	Citation(s)
Molecular Formula	C <sub>8</sub> H <sub>16</sub> BrNO <sub>2</sub>	[1]
Molecular Weight	238.12 g/mol	[1]
Appearance	White to off-white low melting solid or crystalline powder	
Melting Point	37-39 °C	[2]
Boiling Point	285.3 ± 23.0 °C (Predicted)	[3]
Density	1.279 ± 0.06 g/cm <sup>3</sup> (Predicted)	[3]
Solubility	Sparingly soluble in chloroform, ethyl acetate, and methanol.	[3]
Flash Point	Not applicable.	

## Toxicological Information

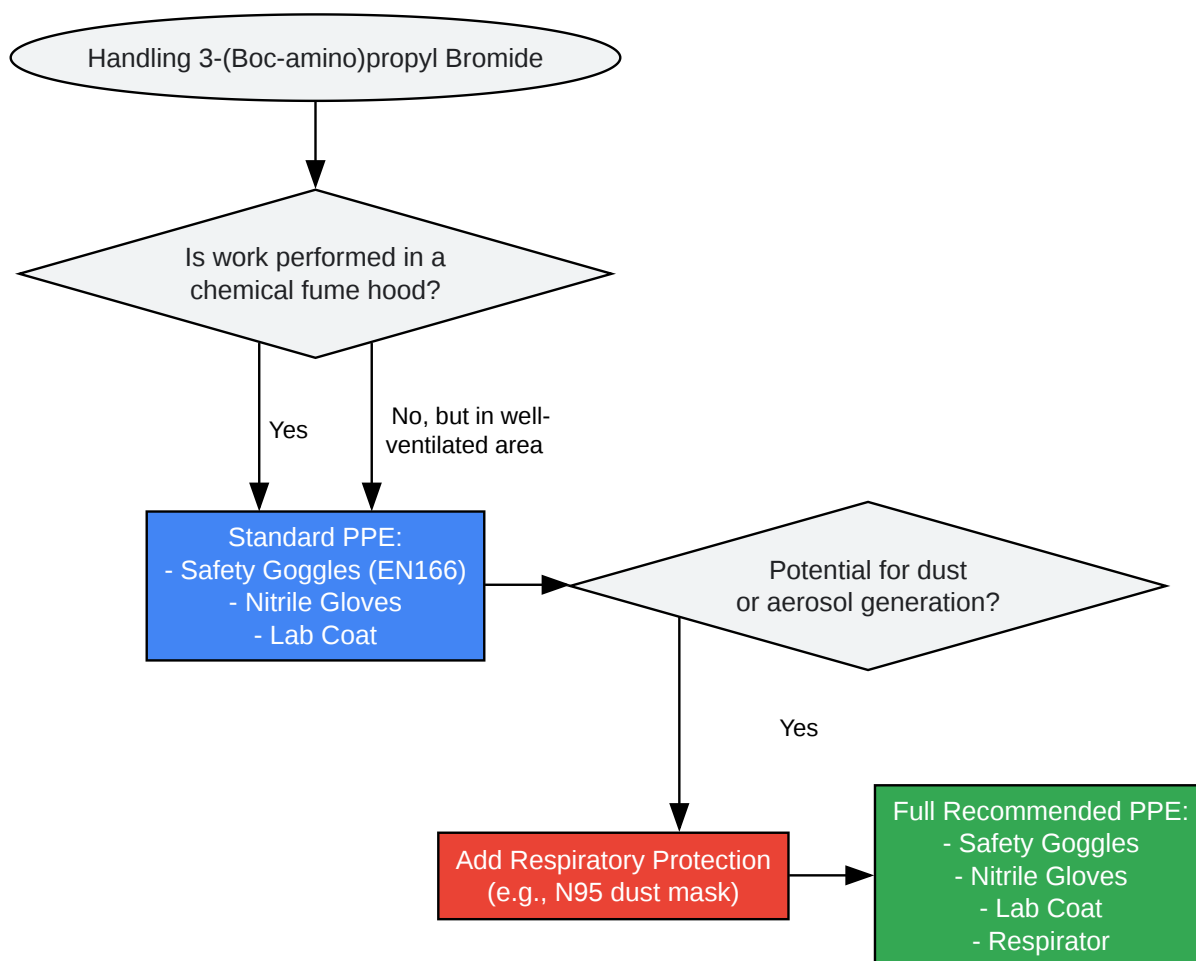
Quantitative toxicological data such as LD50 (median lethal dose) or LC50 (median lethal concentration) for **3-(Boc-amino)propyl bromide** are not readily available in the public domain from the conducted searches. However, the GHS classification indicates that the substance is harmful if swallowed and causes skin, eye, and respiratory irritation.

## Exposure Controls and Personal Protection

Due to the hazardous nature of this compound, strict exposure controls must be implemented. No official occupational exposure limits (e.g., PEL, TLV) have been established for **3-(Boc-amino)propyl bromide**.<sup>[4]</sup> Therefore, exposure should be minimized to the lowest achievable level.

Control Parameter	Recommendations	Citation(s)
Engineering Controls	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. Eyewash stations and safety showers must be readily accessible.	[4]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[4]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.	[4]
Respiratory Protection	If dust or aerosols are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	[4]
Hygiene Measures	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.	

The following diagram illustrates the logic for selecting appropriate Personal Protective Equipment (PPE).

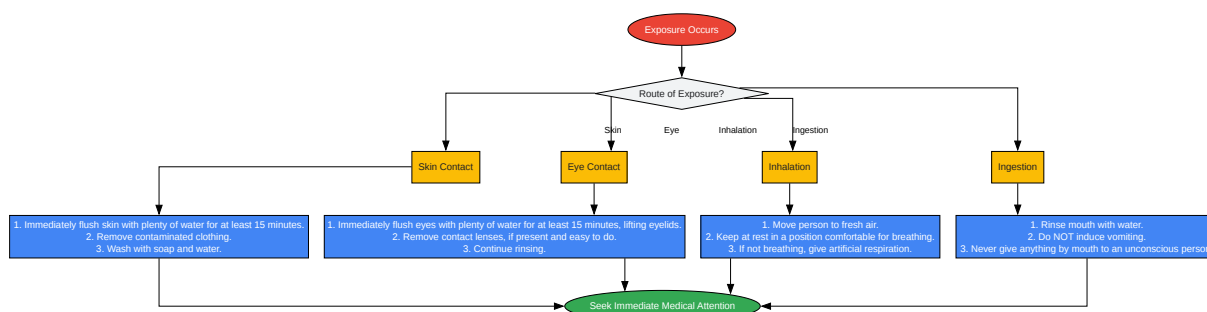


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Figure 1. Personal Protective Equipment (PPE) selection workflow.

## First-Aid Measures

Immediate action is required in case of exposure. The following flowchart details the first-aid procedures for different routes of exposure.



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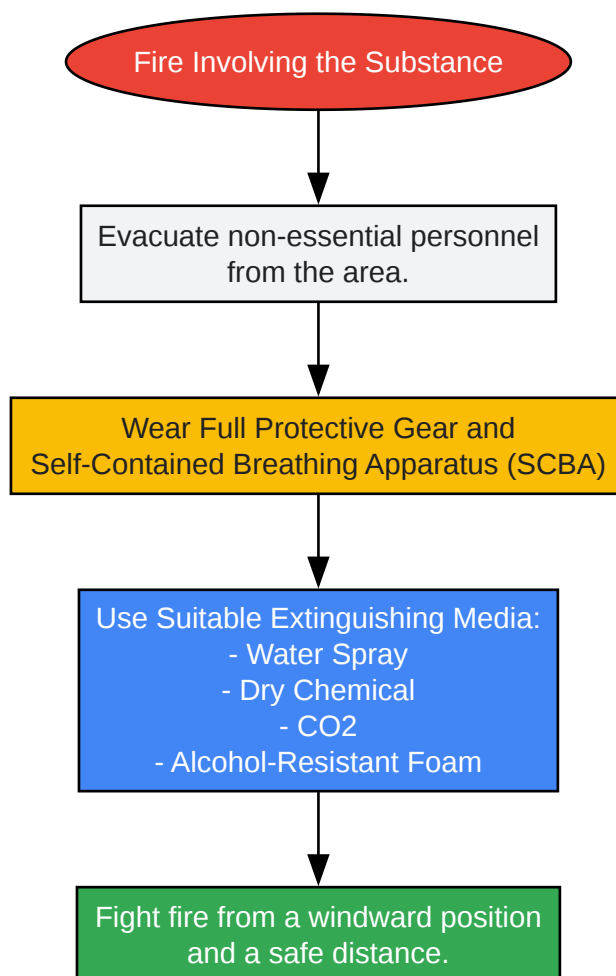
Figure 2. First-aid response workflow for exposure incidents.

## Firefighting and Emergency Procedures

In the event of a fire, use appropriate extinguishing media and wear full protective gear.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and nitrogen oxides (NO<sub>x</sub>).  
[4]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.

The following diagram outlines the general procedure for responding to a fire involving this substance.



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*Figure 3. General firefighting procedure workflow.*

## Handling, Storage, and Stability

- Handling: Use only under a chemical fume hood. Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. Prevent the formation of dust.[4]
- Storage: Keep the container tightly closed in a dry and well-ventilated place. Store under refrigeration (2-8°C).[4]

- **Stability:** The compound is stable under recommended storage conditions. It is noted to be moisture-sensitive.[4]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[4]
- **Hazardous Decomposition Products:** Under fire conditions, hazardous decomposition products include carbon monoxide, carbon dioxide, and nitrogen oxides.[4]

## Experimental Protocols

The safety data and classifications presented in the source Safety Data Sheets are typically based on a combination of experimental data, computational toxicology, and data from analogous chemical structures. The specific experimental protocols used to derive the GHS classifications for **3-(Boc-amino)propyl bromide** (e.g., OECD guidelines for skin irritation or acute oral toxicity) were not detailed in the reviewed public documents. Researchers should handle this compound as if it has confirmed hazardous properties based on the provided classifications.

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